

# Technical Guide: 4-Fluoro-2-iodo-1-nitrobenzene (CAS: 41860-64-4)

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## Compound of Interest

Compound Name: 4-Fluoro-2-iodo-1-nitrobenzene

Cat. No.: B1319200

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Fluoro-2-iodo-1-nitrobenzene**, a key intermediate in organic synthesis. The document details its chemical and physical properties, a standard synthesis protocol, reactivity, and safety information, presented for practical application in research and development.

## Core Chemical Data

The following tables summarize the key quantitative data for **4-Fluoro-2-iodo-1-nitrobenzene**.

Identifier	Value	Source(s)
CAS Number	41860-64-4	[1][2][3][4][5][6][7][8][9][10][11] [12][13][14][15]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> FINO <sub>2</sub>	[2][3][5][7][14]
Molecular Weight	267.00 g/mol	[2][3][5][7][10]
Purity	≥97%	[2]
MDL Number	MFCD16658618	[3][7]
PubChem ID	19361948	[3][14]

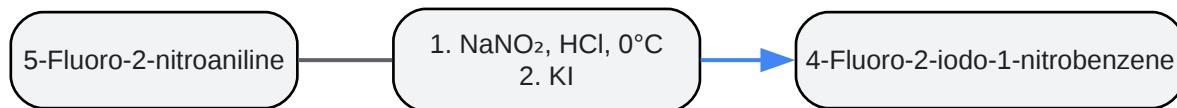
Property	Value	Source(s)
Appearance	Light yellow to brown powder or lump	[3][4][11]
Melting Point	30 °C	[3][4][7][10][11]
Boiling Point	148 °C at 20 mmHg	[3][4][5][11]
Physical State	Solid	[7]

## Synthesis Protocol

A general and reliable method for the synthesis of **4-Fluoro-2-iodo-1-nitrobenzene** is through the diazotization of 5-fluoro-2-nitroaniline followed by a Sandmeyer-type reaction with potassium iodide.[5]

### Experimental Procedure:

- **Diazotization:** Dissolve 5-fluoro-2-nitroaniline (1 equivalent) in 37% aqueous hydrochloric acid at 0 °C. To this solution, slowly add an aqueous solution of sodium nitrite (1.05 equivalents) dropwise, maintaining the temperature at 0 °C. Stir the resulting reaction mixture at this temperature for 1 hour.[5]
- **Iodination:** To the diazonium salt solution, add an aqueous solution of potassium iodide (1.1 equivalents) dropwise.[5]
- **Reaction Completion and Workup:** Allow the reaction mixture to stir at room temperature for 2 hours. After the reaction is complete, extract the product with ethyl acetate.[5]
- **Purification:** Wash the organic layer with a saturated saline solution and dry it over anhydrous magnesium sulfate. The crude product can then be purified by flash column chromatography to yield the final product, 2-iodo-4-fluoronitrobenzene.[5]



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Caption: Synthesis of **4-Fluoro-2-iodo-1-nitrobenzene**.

## Chemical Reactivity and Applications

**4-Fluoro-2-iodo-1-nitrobenzene** is a versatile building block in organic synthesis, primarily due to the distinct reactivity of its functional groups.

- Electrophilic Aromatic Substitution: The nitro group is strongly electron-withdrawing, which deactivates the benzene ring towards electrophilic attack.[10]
- Reduction: The nitro group can be readily reduced to an amine functionality using standard reducing agents like tin(II) chloride or iron in the presence of an acid.[10]
- Coupling Reactions: The presence of the iodine atom makes this compound an excellent substrate for various cross-coupling reactions, such as Suzuki and Heck couplings, enabling the formation of carbon-carbon bonds.[10]

Its applications are widespread in several areas of chemical research and industry:

- Pharmaceutical Development: It serves as a crucial intermediate in the synthesis of a variety of pharmaceutical compounds.[3][10]
- Organic Synthesis: It is extensively used for the preparation of complex organic molecules. [3][10]
- Material Science: This compound can be integrated into polymer systems to improve properties like thermal stability and chemical resistance.[3][10]
- Analytical Chemistry: It can be employed as a reagent in various analytical methods.[3][10]
- Environmental Chemistry: It is studied to understand its environmental behavior and degradation pathways.[3]

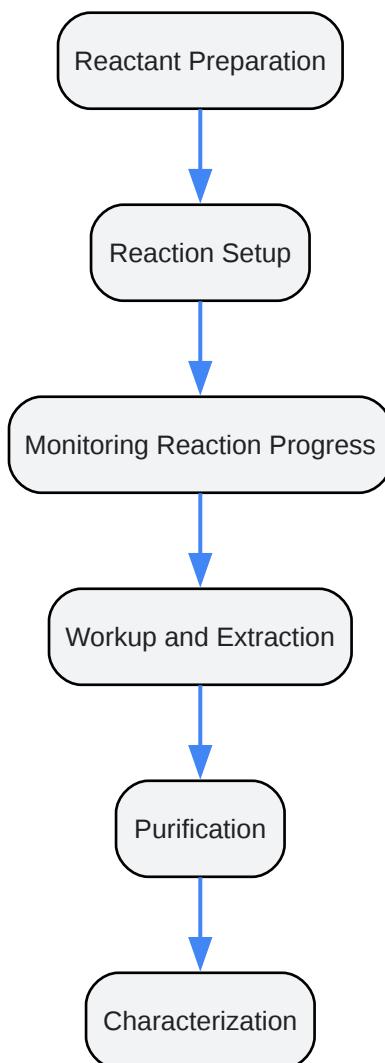
## Safety and Handling

The following table summarizes the key safety information for **4-Fluoro-2-iodo-1-nitrobenzene**.

Hazard	Description	Source(s)
Acute Effects	Irritant. May be harmful if ingested or inhaled. Irritating to mucous membranes and the upper respiratory tract.	[1]
Incompatibilities	Strong oxidizing agents, strong acids, and strong bases.	[1]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen fluoride, and hydrogen iodide.	[1][16]

#### Handling Recommendations:

- Use in a well-ventilated area, preferably in a chemical fume hood.[1]
- Avoid breathing dust or vapor.[1]
- Avoid contact with skin and eyes. Wear appropriate personal protective equipment, including safety goggles and chemical-resistant gloves.[1]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[1] This compound is also noted to be light-sensitive.[7]



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Caption: General experimental workflow in organic synthesis.

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